

A Technical Guide to the Solubility of Vinyl Octanoate

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Compound of Interest

Compound Name: Vinyl octanoate

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Introduction

Vinyl octanoate (CAS No. 818-44-0) is a versatile monomer and acyl donor utilized in polymer chemistry, biocatalysis, and the synthesis of specialty materials.^[1] Its chemical structure, featuring a vinyl group and an octanoate ester, dictates its physical and chemical properties, including its solubility. Understanding the solubility of **vinyl octanoate** in various solvents is paramount for its effective use in reaction media, purification processes, and formulation development. This technical guide provides a comprehensive overview of the solubility of **vinyl octanoate**, outlines experimental protocols for its quantitative determination, and presents a relevant experimental workflow.

Physicochemical Properties of Vinyl Octanoate

A summary of the key physicochemical properties of **vinyl octanoate** is presented in the table below.

Property	Value
Molecular Formula	C ₁₀ H ₁₈ O ₂
Molecular Weight	170.25 g/mol [2]
Appearance	Colorless liquid[1][3]
Boiling Point	135°C at 100 mmHg
Flash Point	75°C
Density	0.8790 g/cm ³ [3]

Solubility Profile of Vinyl Octanoate

Comprehensive quantitative solubility data for **vinyl octanoate** in a wide range of organic solvents is not readily available in published literature. However, based on its chemical structure and available qualitative information, a general solubility profile can be established. **Vinyl octanoate** is a hydrophobic compound with low solubility in water. It is generally soluble in common organic solvents, particularly those with low to moderate polarity.

Data Presentation: Qualitative Solubility of Vinyl Octanoate

The following table summarizes the expected qualitative solubility of **vinyl octanoate** in various solvents based on available information. "Soluble" indicates that the substance is expected to dissolve to a significant extent, while "Low" indicates poor solubility.

Solvent Class	Solvent	Expected Solubility
Alcohols	Methanol	Soluble
Ethanol	Soluble	
Ethers	Diethyl Ether	Soluble
Tetrahydrofuran (THF)	Soluble	
Chlorinated Solvents	Dichloromethane	Soluble
Chloroform	Soluble	
Ketones	Acetone	Soluble
Esters	Ethyl Acetate	Soluble
Aromatic Hydrocarbons	Toluene	Soluble
Aliphatic Hydrocarbons	Hexane	Soluble
Protic, Polar Solvents	Water	Low

Experimental Protocols for Solubility Determination

The following is a general experimental protocol for the quantitative determination of the solubility of a liquid organic compound like **vinyl octanoate**. This method can be adapted for various solvents and temperatures.

Objective: To determine the concentration of **vinyl octanoate** in a saturated solution of a given solvent at a specific temperature.

Materials:

- **Vinyl octanoate** (high purity)
- Selected solvent (anhydrous, high purity)
- Analytical balance
- Temperature-controlled shaker or water bath

- Centrifuge
- Glass vials with screw caps
- Calibrated pipettes and syringes
- Gas chromatograph (GC) with a suitable column and detector (e.g., Flame Ionization Detector - FID) or other suitable analytical instrument.

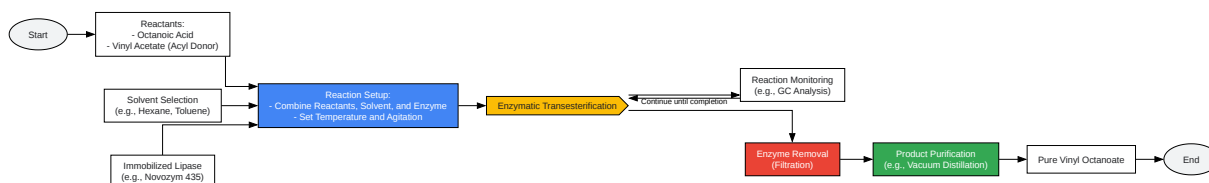
Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **vinyl octanoate** to a known volume of the selected solvent in a glass vial. The presence of a separate, undissolved phase of **vinyl octanoate** should be visible.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a temperature-controlled shaker or water bath set to the desired temperature.
 - Agitate the mixture for a sufficient time to ensure equilibrium is reached (e.g., 24-48 hours).
- Sample Collection and Preparation:
 - After the equilibration period, stop the agitation and allow the phases to separate. If necessary, centrifuge the vial to facilitate the separation of the undissolved **vinyl octanoate**.
 - Carefully extract a known volume of the clear, saturated supernatant (the solvent phase) using a pre-warmed or pre-cooled syringe to match the equilibration temperature.
 - Accurately dilute the collected sample with a known volume of the pure solvent to bring the concentration within the calibration range of the analytical instrument.
- Quantitative Analysis:

- Prepare a series of standard solutions of **vinyl octanoate** in the chosen solvent with known concentrations.
- Analyze the standard solutions using a calibrated GC-FID (or other suitable analytical method) to generate a calibration curve.
- Analyze the diluted sample of the saturated solution under the same conditions.
- Determine the concentration of **vinyl octanoate** in the diluted sample by comparing its response to the calibration curve.
- Calculation of Solubility:
 - Calculate the concentration of **vinyl octanoate** in the original saturated solution, taking into account the dilution factor.
 - Express the solubility in appropriate units, such as grams of **vinyl octanoate** per 100 grams of solvent (g/100g) or moles of **vinyl octanoate** per liter of solution (mol/L).

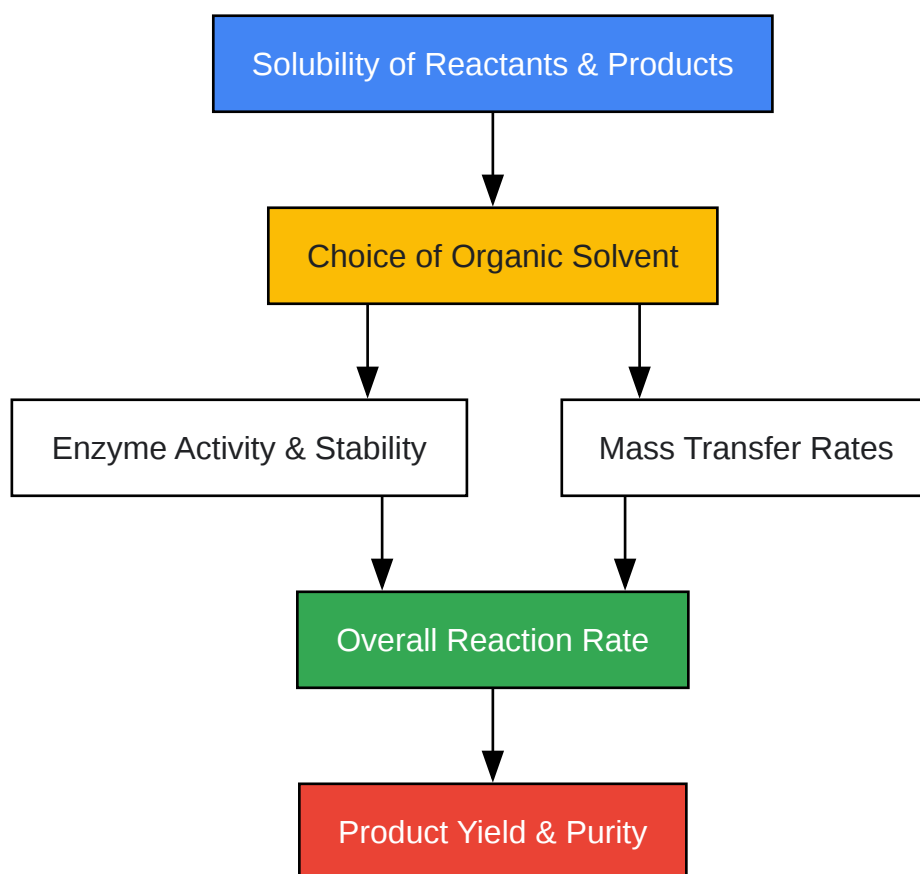
Mandatory Visualization

The following diagrams illustrate a logical workflow for the enzymatic synthesis of **vinyl octanoate**, a process where solvent selection based on solubility is a critical parameter.



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Caption: Workflow for the enzymatic synthesis of **vinyl octanoate**.

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Caption: Factors influencing enzymatic synthesis of **vinyl octanoate**.

Conclusion

While quantitative solubility data for **vinyl octanoate** remains a gap in the scientific literature, its qualitative solubility profile is well-understood. It is readily soluble in a range of common organic solvents and exhibits low solubility in water. For applications requiring precise solubility values, the experimental protocol provided in this guide can be employed. The selection of an appropriate solvent system, guided by solubility considerations, is crucial for the successful application of **vinyl octanoate** in chemical synthesis and formulation, as illustrated by the enzymatic synthesis workflow. Further research to quantify the solubility of **vinyl octanoate** in various solvents at different temperatures would be a valuable contribution to the field.

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References

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